

1,1-Diethylpropargylamine CAS number and molecular weight.

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Compound of Interest

Compound Name: **1,1-Diethylpropargylamine**

Cat. No.: **B1293935**

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Technical Guide: 1,1-Diethylpropargylamine

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

This technical guide provides an in-depth overview of **1,1-Diethylpropargylamine**, also known as 3-Ethylpent-1-yn-3-amine. This compound is a valuable building block in organic synthesis and possesses applications in various industrial and research fields.

Table 1: Chemical and Physical Properties of **1,1-Diethylpropargylamine**

Property	Value	Source(s)
CAS Number	3234-64-8	[1]
Molecular Formula	C ₇ H ₁₃ N	[1][2]
Molecular Weight	111.18 g/mol	[3]
Appearance	Clear colorless to slightly yellow liquid	[2][3]
Boiling Point	132.7 °C at 760 mmHg	[2]
	71-72 °C at 90 mmHg	[3]
Density	0.828 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.4409	[2][3]
Flash Point	21.1 °C (70 °F)	[2][3]
pKa	8.79 ± 0.25 (Predicted)	[2][3]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of propargylamines are crucial for their effective utilization in research and development.

General Synthesis of a Propargylamine Derivative

This protocol describes a common method for the synthesis of propargylamines, adapted from documented procedures for related compounds.

Objective: To synthesize a propargylamine via a coupling reaction.

Materials:

- Formaldehyde solution (37%)
- Diethylamine
- Activated carbon supported catalyst (e.g., containing a copper salt)

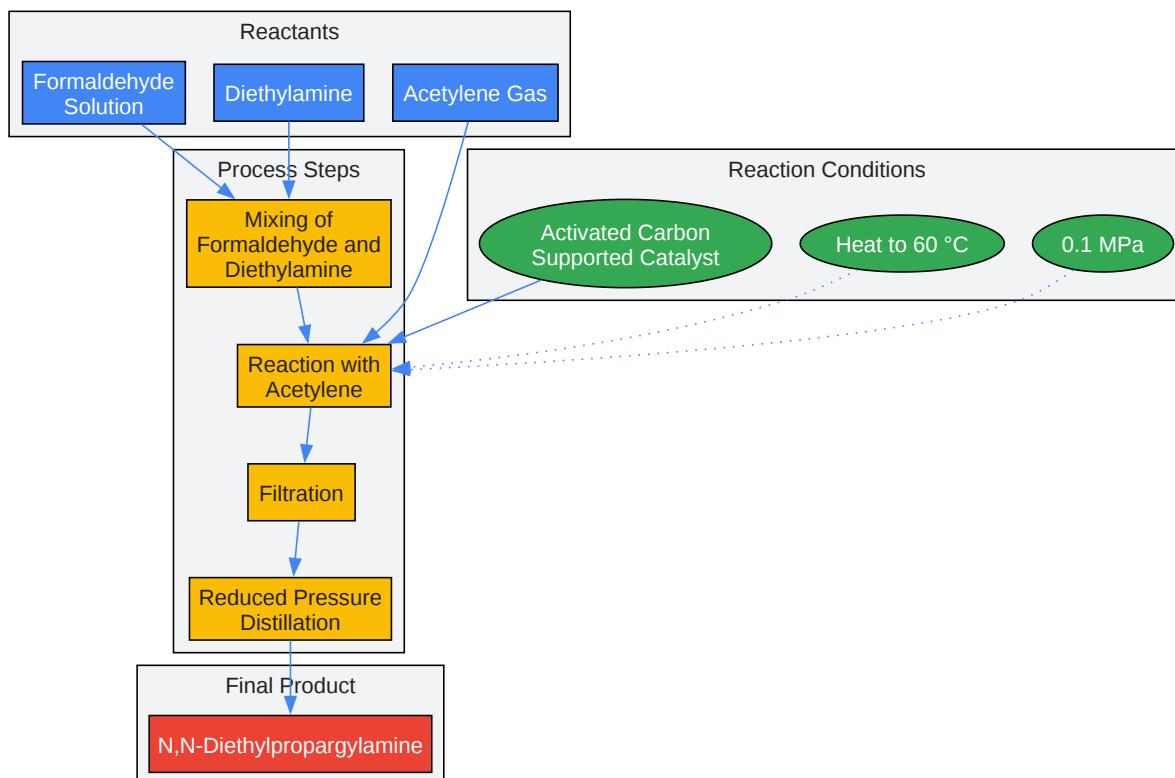
- Acetylene gas
- Nitrogen gas
- Solvent (e.g., Toluene)
- Reaction vessel (e.g., round-bottom flask) equipped with a stirrer and gas inlet
- Distillation apparatus

Procedure:

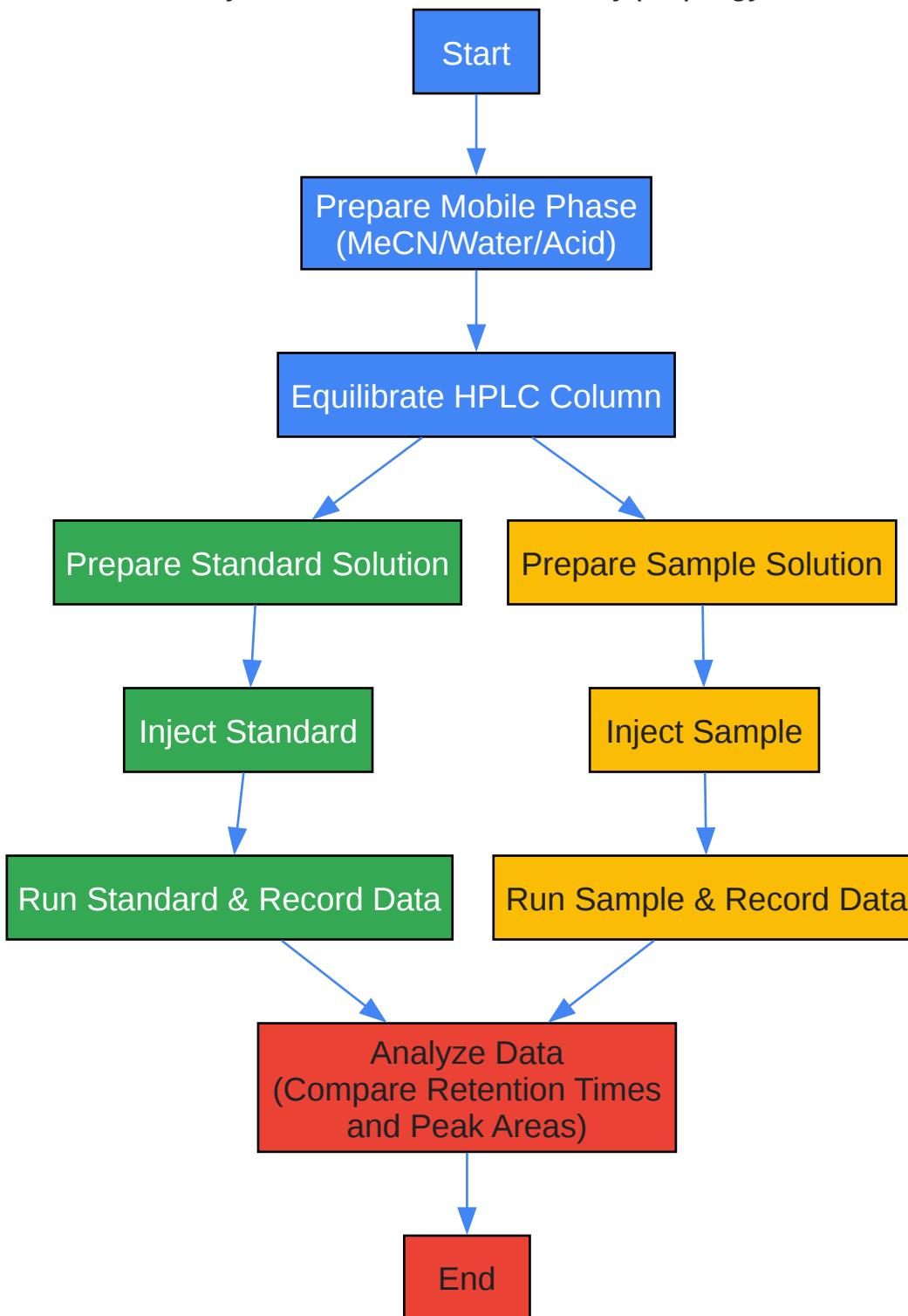
- In the reaction vessel, combine the formaldehyde solution and diethylamine.
- Stir the mixture thoroughly at room temperature.
- Add the activated carbon supported catalyst to the mixture.
- Purge the reactor with nitrogen gas.
- Heat the reaction mixture to the desired temperature (e.g., 60 °C).
- Introduce acetylene gas into the reaction mixture at a controlled pressure (e.g., 0.1 MPa).
- Maintain the reaction for a specified period (e.g., 1.5 hours), monitoring for completion.
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the catalyst.
- Purify the crude product by reduced pressure distillation, collecting the fraction at the appropriate boiling range.

Visualization of a Related Synthesis Workflow:

General Synthesis of N,N-Diethylpropargylamine



HPLC Analysis Workflow for 1,1-Diethylpropargylamine

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